

Stearyl Glycyrrhetinate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Stearyl Glycyrrhetinate

Cat. No.: B080798

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Stearyl Glycyrrhetinate**, a derivative of glycyrrhetinic acid extracted from the licorice root (*Glycyrrhiza glabra*). Esteemed for its potent anti-inflammatory, antioxidant, and skin-soothing properties, this lipophilic compound is a subject of significant interest in dermatological research and cosmetic science. This document details its physicochemical properties, synthesis, mechanism of action, and relevant experimental protocols.

Core Physicochemical Data

Stearyl Glycyrrhetinate is the ester of stearyl alcohol and glycyrrhetinic acid. This modification enhances its oil solubility and skin penetration, making it a highly effective agent in topical formulations.^{[1][2]}

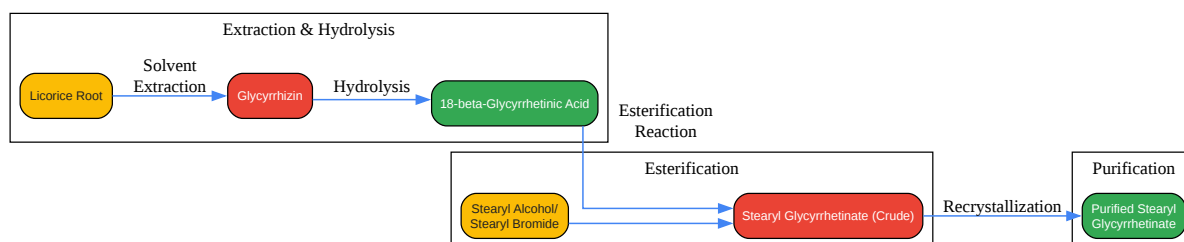
Property	Value	References
CAS Number	13832-70-7	[1][2][3]
Molecular Formula	C48H82O4	[1][4]
Molecular Weight	723.16 g/mol	[1][5][6][7]
Appearance	White to pale yellowish powder	[3][8]
Solubility	Oil-soluble, slightly soluble in water	[1][9]
Typical Usage Level	0.1% - 1%	[4][8]

Synthesis and Manufacturing

The synthesis of **Stearyl Glycyrrhetinate** is primarily achieved through the esterification of 18 β -Glycyrrhetic Acid. This process enhances the lipophilicity of the parent compound, thereby improving its stability and bioavailability in lipid-based formulations.[1][2]

General Synthesis Workflow

The production process begins with the extraction of Glycyrrhizin from licorice root. This is followed by hydrolysis to yield 18 β -Glycyrrhetic Acid, which is then esterified with stearyl alcohol or a stearyl donor.[1][3]



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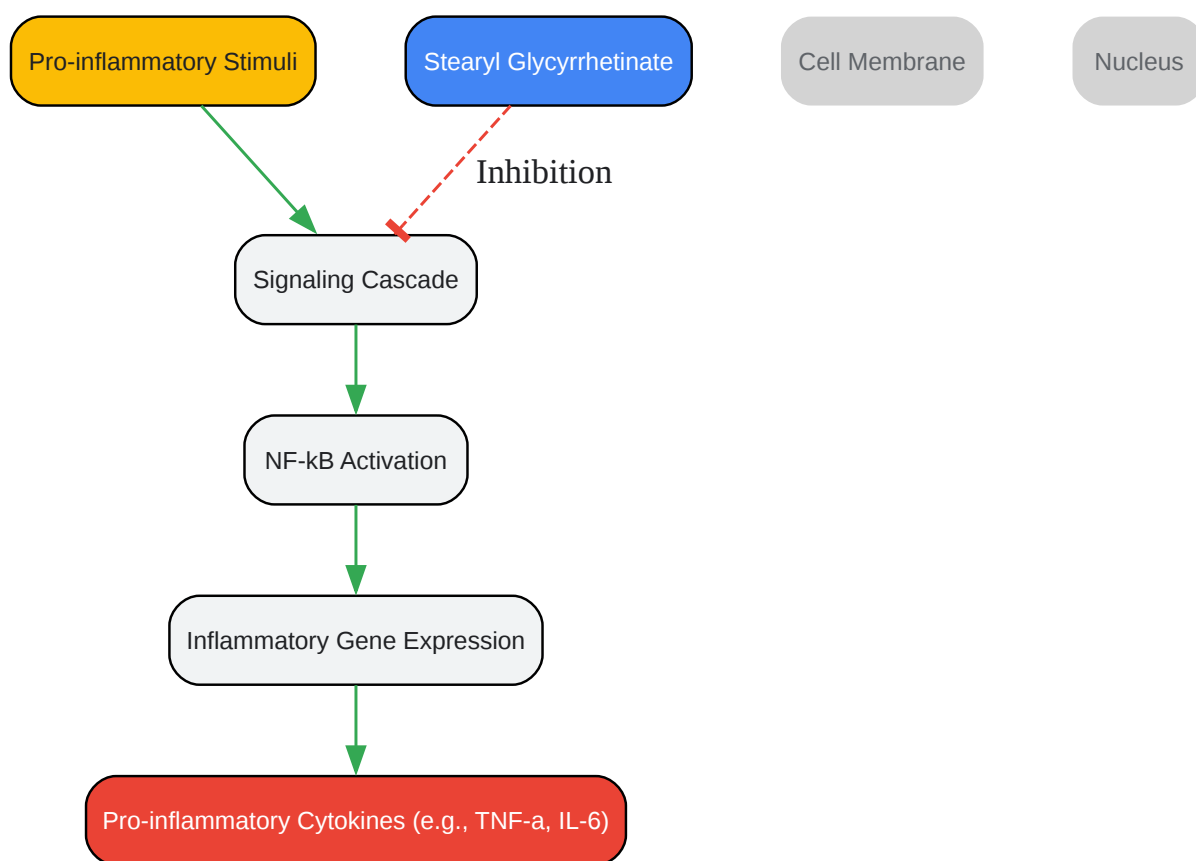
Figure 1: General synthesis and purification workflow for **Stearyl Glycyrrhetinate**.

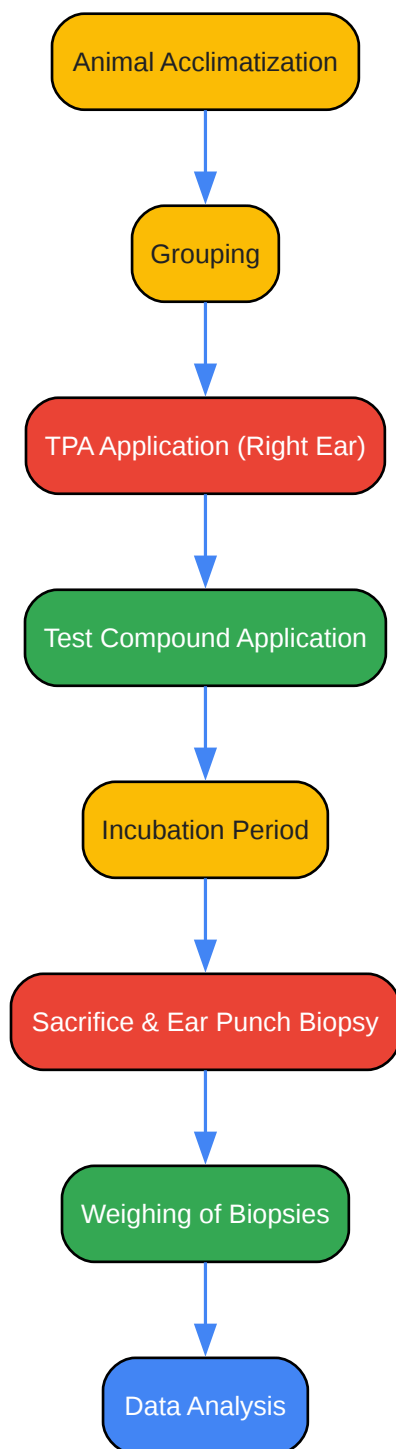
Mechanism of Action

Stearyl Glycyrrhetinate exerts its biological effects through multiple pathways, primarily centered on the modulation of inflammatory and oxidative stress responses.

Anti-Inflammatory Activity

The anti-inflammatory properties of **Stearyl Glycyrrhetinate** are well-documented. It has been shown to be more potent than its precursor, glycyrrhetinic acid.[10] The proposed mechanisms include the inhibition of key inflammatory mediators and signaling pathways. Clinical studies have demonstrated its efficacy in reducing erythema and skin irritation.[10] Some research suggests that its anti-inflammatory effects may be mediated through the inhibition of signaling pathways such as NF- κ B, MAPKs, and PI3K/Akt.[11][12]





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